

### What is the chemical structure of Meranzin?

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An In-depth Technical Guide to the Chemical Structure and Properties of Meranzin

#### Introduction

Meranzin is a naturally occurring coumarin, a class of organic compounds belonging to the benzopyrone family.[1] It is found in various plant species, including the peels of Citrus maxima (pomelo), Fructus aurantii, Triphasia trifolia, Cnidium monnieri, and Murraya exotica.[2][3][4][5] This compound and its hydrated form, Meranzin hydrate, have garnered significant interest within the scientific community due to their diverse and potent biological activities.[5] Research has highlighted its potential as an anti-depressant, anti-inflammatory, analgesic, anti-fibrotic, anti-proliferative, anti-atherosclerosis, and anti-bacterial agent.[2][5][6][7][8] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, experimental protocols, and known signaling pathways of Meranzin.

#### **Chemical Structure and Identifiers**

**Meranzin** is chemically classified as a coumarin derivative.[1] Its structure features a characteristic benzopyran-2-one core, substituted with a methoxy group and an epoxide-containing side chain.[1][9] The specific stereochemistry of the epoxide group is crucial, with the naturally occurring form being the (S)-enantiomer.[9]

Table 1: Chemical Identifiers for Meranzin and Meranzin Hydrate



Identifier	Meranzin	Meranzin Hydrate
IUPAC Name	8-[[(2S)-3,3-dimethyloxiran-2-yl]methyl]-7-methoxychromen- 2-one[9]	8-[(2S)-2,3-dihydroxy-3-methylbutyl]-7-methoxychromen-2-one[10]
CAS Number	23971-42-8[9]	5875-49-0[10]
Molecular Formula	C15H16O4[9]	C15H18O5[10]
Molecular Weight	260.29 g/mol [11]	278.30 g/mol [10]
InChIKey	LSZONYLDFHGRDP- LBPRGKRZSA-N[9]	KGGUASRIGLRPAX- UHFFFAOYSA-N[12]
Canonical SMILES	CC1(INVALID-LINK CC2=C(C=CC3=C2OC(=O)C= C3)OC)C[9]	CC(C) (C(CC1=C(C=CC2=C1OC(=O) C=C2)OC)O)O[12]

# **Physicochemical Properties**

**Meranzin** is a crystalline solid at room temperature.[3] Its solubility profile is typical for moderately polar organic compounds.

Table 2: Physicochemical Properties of Meranzin

Property	Value
Physical Description	White to off-white crystalline solid[3][11]
Melting Point	89-92 °C[11]
Boiling Point	414.8±45.0 °C (Predicted)[11]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone[3][6] [11]
Optical Activity	$\mbox{ [}\alpha\mbox{]}/\mbox{D}$ -48.0 to -44.0° in chloroform (0.063 g/100 mL)[11]



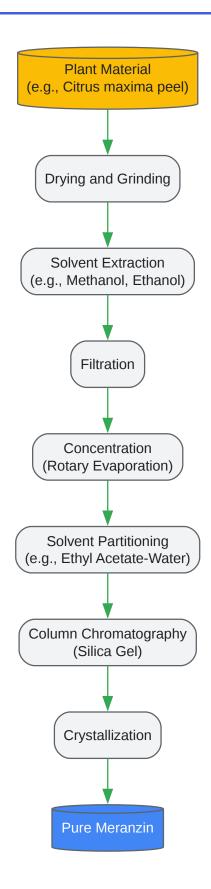
# **Spectroscopic Data**

The structure of **Meranzin** has been elucidated using various spectroscopic techniques. Mass spectrometry data is available, and techniques like GC-MS and LC-MS have been employed for its analysis.[9][13] Nuclear Magnetic Resonance (NMR) spectroscopy (¹H NMR and ¹³C NMR) and Infrared (IR) spectroscopy data have also been used for its characterization.[9][14] [15]

# **Experimental Protocols Extraction from Natural Sources**

**Meranzin** can be isolated from various plant materials, such as the peel of Citrus maxima.[4] A general workflow for its extraction is outlined below.





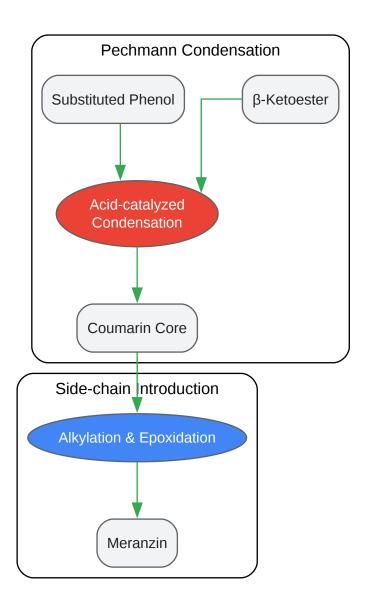
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Figure 1. General workflow for the extraction of **Meranzin**.



## **General Synthesis Approach**

While specific industrial synthesis protocols for **Meranzin** are not detailed in the provided results, the synthesis of its core coumarin structure can be achieved through established chemical reactions such as the Perkin reaction or Pechmann condensation.[16]



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Figure 2. Conceptual synthetic pathway for **Meranzin**.

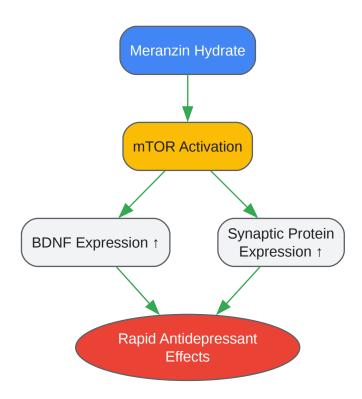
# **Biological Activity and Signaling Pathways**



**Meranzin** and its hydrate exhibit a range of pharmacological effects, with their antidepressant and anti-atherosclerosis activities being of particular interest. These effects are mediated through the modulation of specific cellular signaling pathways.

# **Antidepressant Activity**

The antidepressant-like effects of **Meranzin** hydrate are rapid and have been linked to the activation of key signaling pathways in the brain, particularly in the hippocampus.[2][17][18] One proposed mechanism involves the activation of the mTOR signaling pathway, which in turn upregulates downstream synaptic proteins like Brain-Derived Neurotrophic Factor (BDNF).[18] [19] Another related pathway implicated is the AMPA-ERK1/2-BDNF signaling cascade.[2]



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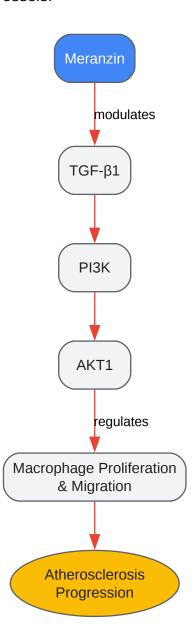
Figure 3. mTOR signaling in **Meranzin**'s antidepressant effect.

## **Anti-Atherosclerosis Activity**

**Meranzin** has shown potential in alleviating atherosclerosis.[20] This is thought to occur through the modulation of the TGF- $\beta$ 1/PI3K/AKT1 signaling pathway, which plays a role in the proliferation, apoptosis, and migration of cells involved in the formation of atherosclerotic



plaques.[20] By influencing this pathway, **Meranzin** may help regulate cholesterol efflux and reduce inflammation within blood vessels.



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